

Personal protective equipment for handling Folcepri

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Compound of Interest		
Compound Name:	Folcepri	
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Essential Safety Protocols for Handling Folcepri

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical guidance for the handling of **Folcepri** (etarfolatide), a kit for radiopharmaceutical preparation. Adherence to these protocols is essential to ensure the safety of all laboratory personnel and to maintain a compliant research environment. **Folcepri**, when radiolabeled with technetium-99m (^{99m}Tc), presents both chemical and radiological hazards that necessitate stringent control measures.

Core Chemical Components and Associated Hazards

The **Folcepri** kit contains several components, each with distinct chemical properties and potential hazards. The primary non-radioactive components are etarfolatide, stannous chloride, and sodium α -D-glucoheptonate dihydrate. While etarfolatide itself has not been associated with significant safety concerns in clinical trials[1][2], other components of the kit require careful handling.

Table 1: Chemical Hazard Summary of Folcepri Kit Components



Component	CAS Number	Key Hazards	Recommended Handling Precautions
Stannous Chloride (anhydrous)	7772-99-8	Corrosive, Harmful if swallowed or inhaled, Causes severe skin burns and eye damage, May cause an allergic skin reaction, May cause respiratory irritation, May cause damage to organs through prolonged or repeated exposure[3][4][5][6].	Handle in a well-ventilated area or chemical fume hood. Wear chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat. Avoid breathing dust.
Sodium α-D- glucoheptonate dihydrate	31138-65-5	Not considered hazardous under standard classification systems[7][8].	Standard laboratory hygiene practices are sufficient. Wear a lab coat and gloves.
Etarfolatide	479410-20-3	No significant safety concerns identified in clinical trials[1][2][9].	Handle with standard laboratory hygiene.

Radiological Safety: Handling Technetium-99m Labeled Folcepri

The primary hazard associated with the prepared **Folcepri** solution is the radioactivity of technetium-99m (^{99m}Tc).[10][11] All personnel handling the radiolabeled product must be trained in radiation safety and follow the principles of ALARA (As Low As Reasonably Achievable).

Personal Protective Equipment (PPE) for Handling ^{99m}Tc-Folcepri



A multi-layered approach to PPE is mandatory to protect against both chemical and radiological hazards.

Table 2: Required Personal Protective Equipment for 99mTc-Folcepri Handling

PPE Item	Specification	Purpose
Dosimetry	Whole-body and ring dosimeters	To monitor radiation exposure to the body and extremities[12].
Outer Garments	Disposable lab coat	To prevent contamination of personal clothing[12][13][14].
Gloves	Double-gloving with disposable nitrile gloves	To protect against chemical splashes and radioactive contamination[10][11][13][15].
Eye Protection	Safety glasses or goggles	To protect eyes from splashes of hazardous materials[12][13] [14].
Shielding	Lead apron (0.35 mm Pb equivalent or greater)	To reduce gamma radiation exposure to the torso[10][11].
Handling Tools	Tongs or forceps	To increase distance from the radioactive source and minimize hand exposure[10] [11][15].

Operational Plan for Handling 99mTc-Folcepri

1. Preparation:

- All work with ^{99m}Tc must be conducted in a designated and properly shielded area, such as a hot cell or a fume hood with appropriate lead shielding[16].
- Cover the work surface with absorbent, plastic-backed paper to contain any potential spills[12][14].



- Use shielded vials and syringe shields during the radiolabeling process to minimize radiation exposure[10][11][15][16].
- 2. Handling and Administration:
- Always use tongs or forceps to handle vials and syringes containing ^{99m}Tc-Folcepri[10][11]
 [15].
- Work efficiently to minimize exposure time[15].
- Maximize the distance between yourself and the radioactive source whenever possible[15].
- 3. Monitoring:
- Regularly monitor your hands and work area with a suitable radiation survey meter (e.g., a pancake probe) for any contamination[10][11].
- Perform wipe tests of the work area after each procedure to detect removable contamination[15].

Disposal Plan

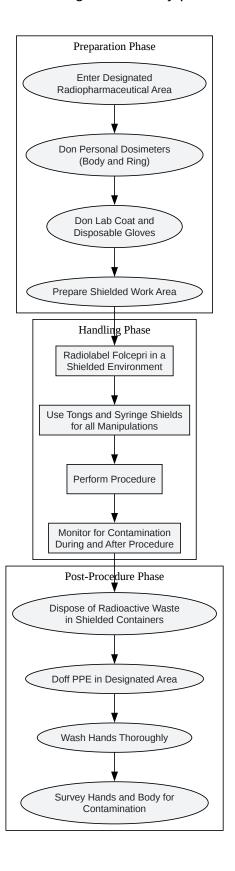
Radioactive waste must be segregated and disposed of according to institutional and regulatory guidelines.

- Sharps: All needles and syringes used for handling ^{99m}Tc-Folcepri must be placed in a designated, shielded sharps container.
- Solid Waste: Contaminated gloves, lab coats, absorbent paper, and other solid materials should be placed in clearly labeled and shielded radioactive waste containers[10][11][13].
- Liquid Waste: Liquid waste containing ^{99m}Tc should be stored in shielded containers for decay-in-storage before disposal as non-radioactive waste, in accordance with local regulations.

Experimental Workflow and Safety Controls



Visualizing the procedural steps and the hierarchy of safety controls can reinforce best practices and ensure a clear understanding of the safety protocols.





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Caption: Workflow for donning, using, and doffing PPE for handling 99mTc-Folcepri.

Elimination (Not Feasible)

Personal Protective Equipment (e.g., Lead Aprons, Gloves, Dosimeters)

Substitution (Use less hazardous material - Not Feasible)

Engineering Controls (e.g., Fume Hoods, Shielding, Hot Cells)

Administrative Controls (e.g., Training, SOPs, Designated Areas)

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